

Essential Guide to the Proper Disposal of Telaglenastat Hydrochloride

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Compound of Interest

Compound Name: *Telaglenastat Hydrochloride*

Cat. No.: *B3324489*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the safe disposal of **Telaglenastat Hydrochloride**, a glutaminase 1 (GLS1) inhibitor. Adherence to these procedures is critical due to the compound's potential hazards.

Safety and Hazard Profile

Telaglenastat Hydrochloride is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects[1]. It can also cause skin and serious eye irritation, and may cause respiratory irritation[2]. Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this compound.

Hazard Identification:

Hazard Statement	Classification	Precautionary Statement
H302: Harmful if swallowed	Acute Toxicity, Oral (Category 4)	P264: Wash skin thoroughly after handling.[1][2] P270: Do not eat, drink or smoke when using this product.[1] P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1][2] P330: Rinse mouth.[1]
H315: Causes skin irritation	Skin Corrosion/Irritation, Category 2	P280: Wear protective gloves/ eye protection/ face protection.[2] P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[2]
H319: Causes serious eye irritation	Serious Eye Damage/Eye Irritation, Category 2	P280: Wear protective gloves/ eye protection/ face protection.[2] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
H335: May cause respiratory irritation	Specific Target Organ Toxicity (single exposure), Category 3	P261: Do not breathe dust/ fume/ gas/ mist/ vapors/ spray.[2] P304 + P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[2]
H410: Very toxic to aquatic life with long lasting effects	Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)	P273: Avoid release to the environment.[1] P391: Collect spillage.[1]

Step-by-Step Disposal Protocol

The primary route for the disposal of **Telaglenastat Hydrochloride** is through an approved hazardous waste disposal facility[1]. Under no circumstances should this chemical be disposed of down the drain or in regular trash[3].

1. Personal Protective Equipment (PPE):

- Wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.
- If there is a risk of generating dust or aerosols, use a fume hood and consider respiratory protection[2].

2. Waste Segregation and Collection:

- Solid Waste: Collect unused **Telaglenastat Hydrochloride** powder, contaminated labware (e.g., weigh boats, spatulas), and contaminated PPE (e.g., gloves, disposable lab coats) in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: For solutions containing **Telaglenastat Hydrochloride**, collect the waste in a sealed, leak-proof, and chemically compatible container. Do not mix with other incompatible waste streams[1].
- Empty Containers: "Empty" containers of **Telaglenastat Hydrochloride** must also be treated as hazardous waste unless properly decontaminated.

3. Labeling of Waste Containers:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**Telaglenastat Hydrochloride**."
- Include the date the waste was first added to the container.
- Affix any other labels required by your institution's Environmental Health and Safety (EHS) department or local regulations.

4. Storage of Chemical Waste:

- Store the sealed hazardous waste container in a designated, secure area away from incompatible materials such as strong acids, alkalis, and oxidizing/reducing agents[1].
- The storage area should be cool, well-ventilated, and away from direct sunlight and sources of ignition[1].

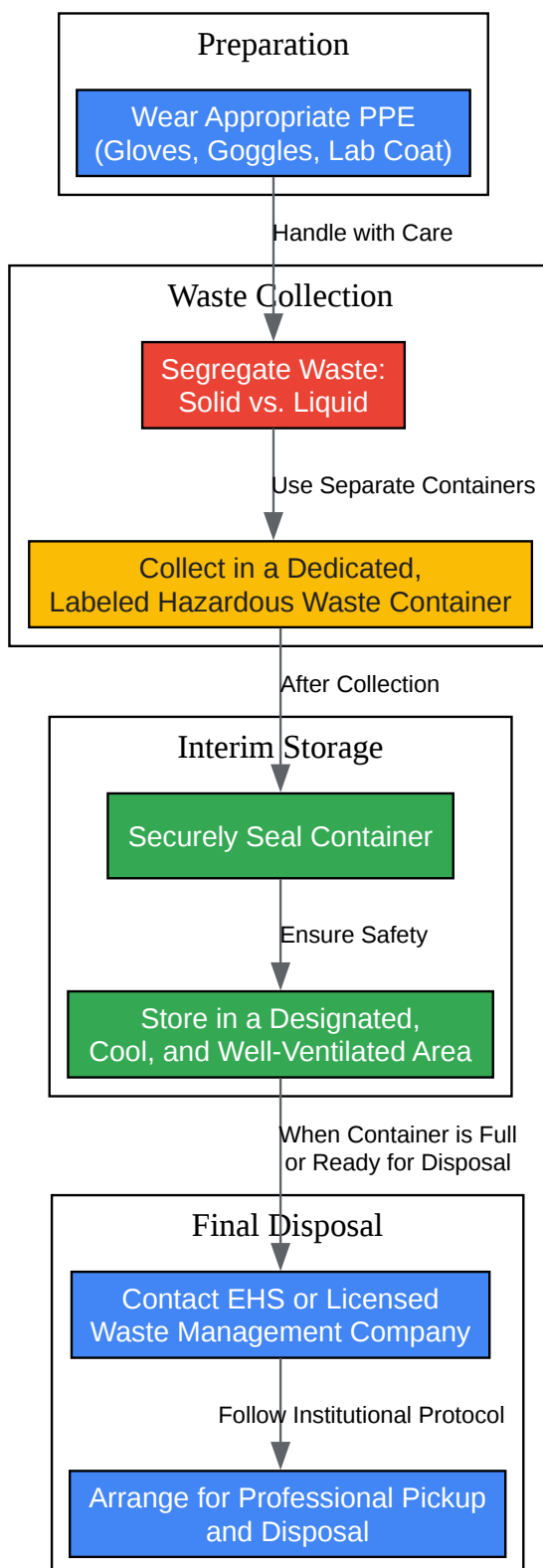
5. Scheduling Waste Pickup:

- Contact your institution's EHS department or a licensed chemical waste management company to arrange for the pickup and disposal of the hazardous waste.
- Do not attempt to transport the waste off-site yourself.

Spill Management

In the event of a spill, evacuate the area and ensure adequate ventilation[2]. Avoid breathing dust or vapors. Cover the spill with a suitable absorbent material, then carefully sweep it up and place it in a labeled hazardous waste container[2]. Do not let the product enter drains[2].

Disposal Workflow



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Caption: Workflow for the safe disposal of **Telaglenastat Hydrochloride**.

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